

Standard Operating Procedure: Cyclophenol Disposal & Handling

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Compound of Interest

Compound Name: Cyclophenol

CAS No.: 20007-85-6

Cat. No.: B1669511

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Executive Summary & Core Directive

Cyclophenol (

) is a benzodiazepine alkaloid and fungal metabolite.[1] Unlike common laboratory solvents, it poses specific biological and environmental risks, particularly to aquatic ecosystems.[1]

The Golden Rule of **Cyclophenol** Disposal:

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*Zero Drain Disposal. Under no circumstances shall **Cyclophenol** or its stock solutions be discharged into municipal sewage or laboratory sink drains.[1] Due to its classification as H410 (Very toxic to aquatic life with long-lasting effects), high-temperature incineration via a licensed hazardous waste contractor is the only acceptable disposal route for bulk material.[1]*

Hazard Profile & Safety Assessment

Before initiating disposal, the generator must validate the chemical state.

Parameter	Specification	Critical Safety Note
CAS Number	20007-85-6	Verify against label to ensure no confusion with Cyclopentanol.[1]
Physical State	Solid (Crystalline)	Risk of inhalation if aerosolized/dusting occurs.[1]
GHS Classification	Acute Tox. 4 (H302)Aquatic Acute 1 (H400)Aquatic Chronic 1 (H410)	H302: Harmful if swallowed.H410: Environmental biohazard.[1]
Stability	Stable under normal conditions	May degrade in strong acids/bases; however, chemical deactivation is not the primary disposal method. [1]

Required PPE for Disposal Operations:

- Respiratory: N95 or P100 particulate respirator (if handling solid powder).[1]
- Dermal: Nitrile gloves (Double gloving recommended: 4 mil inner, 5-8 mil outer).[1]
- Ocular: Chemical splash goggles (ANSI Z87.1).[1]

Waste Segregation & Classification

Proper segregation is the foundation of a self-validating disposal system.[1] **Cyclopenol** waste must be separated from general organic solvents to prevent cross-contamination of non-hazardous streams.

Diagram 1: Waste Stream Decision Logic



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Caption: Logical workflow for segregating and routing **Cyclophenol** waste streams to ensure compliance with environmental safety standards.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Applicability: Expired powder, weighing boats, contaminated gloves, and bench paper.[1]

- Containment: Place all solid waste directly into a wide-mouth HDPE jar or a dedicated hazardous waste bag (minimum 2 mil thickness).[1]
- Double Containment: If using bags, place the sealed bag inside a secondary rigid container to prevent puncture.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**Cyclophenol** Solid Waste (99%)"[1]
 - Hazard Checkbox: Toxic, Environmental Hazard.[1]
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers until pickup.

Protocol B: Liquid Waste (Stock Solutions & HPLC Effluent)

Applicability: DMSO/Methanol stock solutions, cell culture media containing **Cyclophenol**.[1]

- Solvent Compatibility: Ensure the carrier solvent (e.g., DMSO) is compatible with the waste container (HDPE is generally resistant; glass is preferred for long-term storage of potent compounds).[1]
- No Bulking: Do not mix with general "Non-Halogenated Organic" waste unless authorized by your EHS officer.[1] Mixing dilutes the toxicity but complicates the incineration profile.
- Deactivation (Surface Only):

- Note: While sodium hypochlorite (10% bleach) is often used for mycotoxins (like aflatoxins), incineration is preferred for **Cyclophenol** to guarantee complete destruction of the benzodiazepine ring system.[1]
- Do not attempt chemical neutralization of bulk liquid waste in the lab; it creates unnecessary secondary hazards.
- Transfer: Pour into a dedicated "Toxic/Poison" liquid waste carboy. Leave 10% headspace.[1]

Protocol C: Spill Cleanup (Emergency Response)

Applicability: Accidental release of powder or liquid > 10 mg.[1]

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.[1]
- PPE Up: Don N95 respirator, double nitrile gloves, and lab coat.[1]
- Containment:
 - Powder: Cover with damp paper towels (water or ethanol) to prevent dust generation.[1]
Do not dry sweep.[1]
 - Liquid: Cover with an absorbent pad or vermiculite.[1]
- Cleanup:
 - Wipe the area from the outside in.
 - Clean the surface with a 10% Sodium Hypochlorite (Bleach) solution, followed by a water rinse, then an ethanol rinse.[1]
 - Reasoning: Bleach acts as an oxidizer to aid in breaking down trace residues, though it is not a substitute for incineration of the bulk material.
- Disposal: Place all cleanup materials into the Solid Waste stream (Protocol A).

Regulatory Compliance & Record Keeping

To maintain "Cradle-to-Grave" accountability, the following data must be logged for every disposal event:

Data Point	Requirement
Generator Name	Name of the scientist responsible for the waste.
Start Date	Date the first drop/grain of waste entered the container.
Fill Date	Date the container was sealed for pickup.
Quantity	Estimated mass (g) or volume (mL).
Hazard Codes	H302, H410 (Must be visible on the manifest).[1]

Transportation: Waste must be transported by a certified hazardous waste hauler (e.g., Stericycle, Veolia, Clean Harbors) in accordance with:

- US: RCRA (Resource Conservation and Recovery Act) - 40 CFR Part 261.[1]
- EU: Waste Framework Directive 2008/98/EC.[1]

References

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